

Introduction: The Central Scaffold in Modern Antithrombotic Therapy

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Compound of Interest

Compound Name: *Thieno[3,2-c]pyridine
hydrochloride*

CAS No.: 28783-42-8

Cat. No.: B13271392

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4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine hydrochloride** is a heterocyclic compound of immense significance in medicinal chemistry and pharmaceutical development. While not an active pharmaceutical ingredient (API) itself, it serves as the critical starting scaffold for the synthesis of the thienopyridine class of antiplatelet agents, most notably Clopidogrel and Prasugrel.^[1] These drugs are mainstays in the prevention of thrombosis, stroke, and myocardial infarction, acting as potent and specific antagonists of the P2Y₁₂ adenosine diphosphate (ADP) receptor on platelets.

This guide provides a comprehensive technical overview of this key intermediate, intended for researchers, chemists, and drug development professionals. We will delve into its fundamental physicochemical properties, established synthesis protocols, analytical characterization, and critical handling procedures, providing the field-proven insights necessary for its effective use in a research and development setting.

Section 1: Core Physicochemical & Structural Characteristics

A thorough understanding of a molecule's physical and chemical properties is the foundation of its successful application. **Thieno[3,2-c]pyridine hydrochloride** is typically supplied as a white to off-white or light yellow crystalline powder.^{[2][3][4]} Its hydrochloride salt form enhances stability and solubility in aqueous media, which is advantageous for certain reaction conditions.

Key identifying and physical data are summarized below for rapid reference.

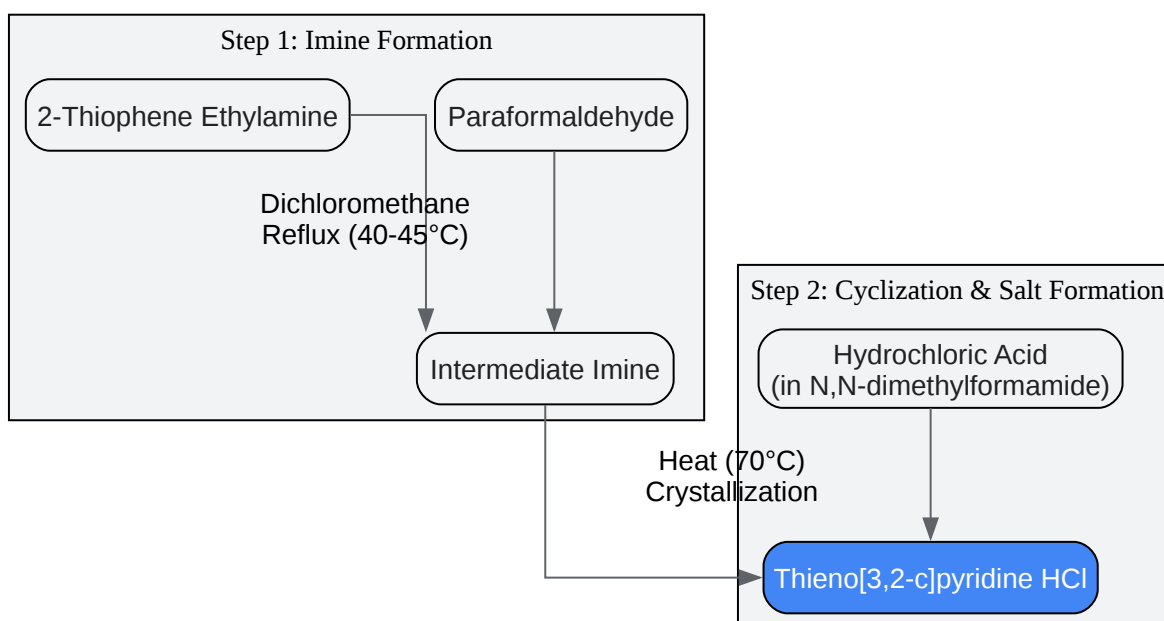
Property	Value	Source(s)
CAS Number	28783-41-7	[5] [6]
Alternate CAS	54903-50-3 (Free Base)	[5] [6]
Molecular Formula	C ₇ H ₉ NS · HCl	[5] [6]
Molecular Weight	175.68 g/mol	[5] [6] [7]
Appearance	White to Light yellow/orange powder/crystal	[2] [3]
Melting Point	220-230 °C	[2] [3]
Boiling Point	242.9 °C at 760 mmHg (for free base)	[2]
Solubility	Soluble in water	
SMILES	<chem>C1CNCC2=C1SC=C2.Cl</chem>	[7]
InChI	InChI=1S/C7H9NS.ClH/c1-3-8-5-6-2-4-9-7(1)6;/h2,4,8H,1,3,5H2;1H	[5] [6]
Purity (Typical)	>98.0% (HPLC)	[3] [8]

Section 2: Synthesis Pathway & Mechanistic Rationale

The construction of the 4,5,6,7-tetrahydrothieno[3,2-c]pyridine ring system is most commonly achieved via a variation of the Pictet-Spengler reaction. This efficient pathway utilizes readily

available starting materials, making it amenable to industrial-scale production.[9] The core logic involves the cyclization of an amine onto an electrophilic carbon, driven by an acid catalyst.

A representative synthesis workflow is outlined below. The choice of solvent, temperature, and acid is critical for driving the reaction to completion while minimizing side-product formation.



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Caption: Synthesis workflow for Thieno[3,2-c]pyridine HCl.

Detailed Experimental Protocol (Illustrative)

The following protocol is a synthesized representation based on established methodologies.[1]
[9]

Objective: To synthesize 4,5,6,7-tetrahydro**thieno[3,2-c]pyridine hydrochloride** from 2-thiophene ethylamine.

Materials:

- 2-Thiophene ethylamine
- Paraformaldehyde
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Hydrochloric acid (HCl)
- Reaction vessel with reflux condenser and mechanical stirrer

Procedure:

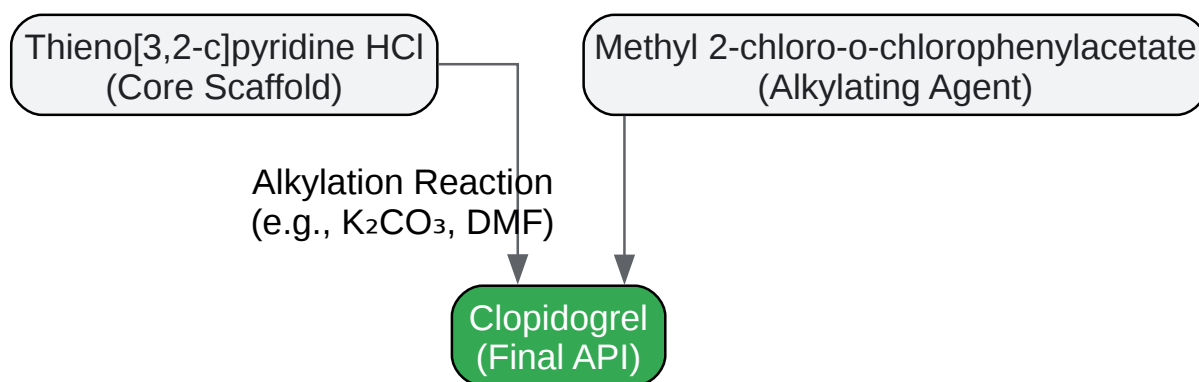
- Imine Formation:
 - In a suitable reaction vessel, dissolve 2-thiophene ethylamine (1.0 equivalent) in dichloromethane (approx. 6 volumes).[\[1\]](#)
 - Initiate stirring and add paraformaldehyde (1.1 equivalents) to the solution.[\[1\]](#)
 - Heat the mixture to reflux (approximately 40-45°C) and maintain for 4-6 hours. The azeotropic removal of water drives the formation of the intermediate imine.[\[1\]](#)
 - Scientist's Note: The use of paraformaldehyde as a source of formaldehyde is a practical choice for controlling stoichiometry and avoiding the handling of aqueous formalin, which could interfere with the reaction.
- Cyclization and Salt Formation:
 - After the initial reaction is complete, cool the system to room temperature.
 - Slowly add a solution of hydrochloric acid in N,N-dimethylformamide (e.g., 7% HCl in DMF) to the reaction mixture.[\[1\]](#)

- Causality: The acidic conditions protonate the imine, activating it for the intramolecular electrophilic substitution onto the electron-rich thiophene ring—the key cyclization step.
- Heat the mixture to approximately 70°C and stir for 4-6 hours to ensure complete cyclization.^[1]
- Crystallization and Isolation:
 - Cool the reaction solution to a lower temperature (e.g., 15°C) and hold for 8-10 hours to facilitate product crystallization.^[1]
 - Collect the solid product by filtration.
 - Wash the filter cake with cold dichloromethane to remove residual DMF and any unreacted starting materials.^[1]
 - Dry the final product under vacuum at 30-40°C to yield 4,5,6,7-tetrahydrothieno[3,2-c]pyridine hydrochloride.^[1]

Section 3: Application in Drug Development

The primary and most critical application of this molecule is its role as a key intermediate for thienopyridine antiplatelet drugs.^{[4][10]} The tetrahydrothieno[3,2-c]pyridine core forms the backbone of these APIs, onto which other functional groups are appended to create the final active molecule.

A prominent example is the synthesis of Clopidogrel, where the nitrogen atom of the pyridine ring is alkylated with a substituted phenylacetate derivative.^[11]



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Caption: Role as a building block in Clopidogrel synthesis.

The thieno[3,2-c]pyridine nucleus is not limited to antiplatelet agents. Its structural properties have made it a valuable pharmacophore in exploring other therapeutic targets, including potential antipsychotics and potassium channel inhibitors.[12][13] This versatility underscores its importance in discovery chemistry.

Section 4: Analytical Characterization & Quality Control

Ensuring the purity and identity of **Thieno[3,2-c]pyridine hydrochloride** is paramount before its use in GMP synthesis. A multi-pronged analytical approach is standard.

- **High-Performance Liquid Chromatography (HPLC):** This is the primary technique for assessing purity.[3] A typical reverse-phase method would be employed to separate the main component from any starting materials or reaction by-products.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the molecular structure. The proton NMR spectrum would show characteristic signals for the protons on the thiophene ring and the aliphatic protons of the saturated pyridine ring. The formation of the hydrochloride salt leads to a downfield shift of proton signals compared to the free base, a common effect due to the increased positive charge on the nitrogen atom. [14]
- **Mass Spectrometry (MS):** MS is used to confirm the molecular weight of the compound. Electron ionization (EI) or electrospray ionization (ESI) can be used to determine the mass of the parent ion corresponding to the free base.[15]
- **Melting Point:** A sharp melting point range is a good indicator of high purity.[2]

Section 5: Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage are essential for safety and to maintain the integrity of the compound.

Aspect	Guideline	Source(s)
GHS Hazards	Warning: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation). May cause respiratory irritation.	[2] [7]
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a lab coat. Handle in a well-ventilated area or fume hood.	[2] [16] [17]
First Aid	If Swallowed: Rinse mouth and get medical help. Skin Contact: Wash off with soap and plenty of water. Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[2] [16] [17]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials and moisture. A recommended temperature is <15°C in a dark place.	[2] [17]
Disposal	Dispose of waste material through a licensed professional waste disposal service in accordance with local regulations. Do not empty into drains.	[16] [17]

Conclusion

4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine hydrochloride** is more than just a chemical intermediate; it is a cornerstone of modern cardiovascular pharmacotherapy. Its robust and scalable synthesis, combined with its ideal structure for further chemical elaboration, has secured its place as an indispensable building block. This guide has provided a technical framework for understanding its properties, synthesis, and application, equipping scientists and researchers with the necessary knowledge for its proficient use in the laboratory and beyond.

References

- Capot Chemical. (2013, November 7). MSDS of 4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine hydrochloride**.
- Chongqing Chemdad. Buy 4,5,6,7-Tetrahydrothieno[3,2,c] pyridine hydrochloride.
- Fisher Scientific. (2024, February 17). SAFETY DATA SHEET - 4,5,6,7-Tetrahydrothieno[3,2-c]pyridinehydrochloride.
- LGC Standards. 4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine Hydrochloride**.
- ChemicalBook. (2026, January 13). 4,5,6,7-Tetrahydrothieno[3,2,c] pyridine hydrochloride.
- Glennon, R. A., et al. Synthesis of 4,5,6,7-Tetrahydrothieno[3,2-c]pyridines and Comparison with Their Isosteric 1,2,3,4-Tetrahydroisoquinolines as Inhibitors of Phenylethanolamine N-Methyltransferase. National Institutes of Health (NIH).
- Google Patents. CN102432626A - Synthesis method of 4,5,6, 7-tetrahydrothiophene [3,2-c] pyridine hydrochloride.
- Google Patents. US4161599A - Process for the preparation of thieno(2,3-c)- and thieno(3,2-c)pyridines.
- TCI Chemicals. 4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine Hydrochloride** | 28783-41-7.
- BLDpharm. 28783-41-7|4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine hydrochloride**.
- Eisthen, K. L., et al. (1991). The thieno[3,2-c]pyridine and furo[3,2-c]pyridine rings: new pharmacophores with potential antipsychotic activity. PubMed.
- NIST. Thieno[3,2-c]pyridine, 5-[(2-chlorophenyl)methyl]-4,5,6,7-tetrahydro-. NIST WebBook.
- TCI Chemicals (America). 4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine Hydrochloride**.
- Fisher Scientific. Thienopyridines.
- TCI Chemicals (India). 4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine Hydrochloride**.
- Google Patents. US4529596A - Thieno [3,2-c] pyridine derivatives and their therapeutic application.
- PubChem. 4,5,6,7-Tetrahydrothieno(3,2-c)pyridinium chloride. National Institutes of Health.
- Google Patents. WO2007066127A2 - Thieno (3 , 2-c) pyridine compounds.
- LGC Standards. 4,5,6,7-Tetrahydro**thieno[3,2-c]pyridine Hydrochloride**.
- Dega-Szafran, Z., & Kunzendorf, J. (1966). NMR Spectra of Pyridine, Picolines and Hydrochlorides and of Their Hydrochlorides and Methiodides. Bulletin de l'Academie

Polonaise des Sciences, Serie des Sciences Chimiques.

- Sigma-Aldrich. 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine hydrochloride.

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Sources

- 1. 4,5,6,7-Tetrahydrothieno[3,2,c] pyridine hydrochloride | 28783-41-7 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine Hydrochloride | 28783-41-7 | TCI AMERICA [tcichemicals.com]
- 4. 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine Hydrochloride | 28783-41-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine Hydrochloride [lgcstandards.com]
- 6. 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine Hydrochloride [lgcstandards.com]
- 7. 4,5,6,7-Tetrahydrothieno(3,2-c)pyridinium chloride | C7H10CINS | CID 10176342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Thienopyridines | Fisher Scientific [fishersci.com]
- 9. CN102432626A - Synthesis method of 4,5,6, 7-tetrahydrothiophene [3,2-c] pyridine hydrochloride - Google Patents [patents.google.com]
- 10. 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine hydrochloride certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [sigmaaldrich.com]
- 11. US4529596A - Thieno [3,2-c] pyridine derivatives and their therapeutic application - Google Patents [patents.google.com]
- 12. The thieno[3,2-c]pyridine and furo[3,2-c]pyridine rings: new pharmacophores with potential antipsychotic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. WO2007066127A2 - Thieno (3 , 2-c) pyridine compounds - Google Patents [patents.google.com]
- 14. bcpw.bg.pw.edu.pl [bcpw.bg.pw.edu.pl]

- 15. Thieno[3,2-c]pyridine, 5-[(2-chlorophenyl)methyl]-4,5,6,7-tetrahydro- [webbook.nist.gov]
- 16. capotchem.com [capotchem.com]
- 17. fishersci.co.uk [fishersci.co.uk]
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